

# NIR-797 Isothiocyanate: A Technical Guide for Near-Infrared Fluorescent Labeling

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## Compound of Interest

Compound Name: *NIR-797 isothiocyanate*

Cat. No.: *B15554533*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **NIR-797 isothiocyanate**, a near-infrared (NIR) fluorescent dye with significant applications in biomedical research and drug development. This document details the dye's core properties, experimental protocols for its use, and relevant data presented in a clear and accessible format.

## Core Properties of NIR-797 Isothiocyanate

**NIR-797 isothiocyanate** is a cyanine-based fluorescent dye that exhibits excitation and emission spectra in the near-infrared range. This characteristic is highly advantageous for biological imaging, as it minimizes autofluorescence from endogenous molecules and allows for deeper tissue penetration of light. The isothiocyanate group enables the covalent conjugation of the dye to primary and secondary amines present on biomolecules such as proteins and antibodies.

### Quantitative Data Summary

The following tables summarize the key quantitative data for **NIR-797 isothiocyanate**.

Property	Value	Reference
Chemical Properties		
Molecular Formula	C45H50N3NaO6S4	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	880.14 g/mol	<a href="#">[2]</a>
Spectral Properties		
Excitation Maximum ( $\lambda_{\text{ex}}$ )	795 nm (in 0.1 M phosphate buffer, pH 7.0)	<a href="#">[2]</a>
Emission Maximum ( $\lambda_{\text{em}}$ )	817 nm (in 0.1 M phosphate buffer, pH 7.0)	<a href="#">[2]</a>
Physical Properties		
Form	Powder	<a href="#">[2]</a>
Solubility	Soluble in ethanol and DMSO	<a href="#">[1]</a>
Storage and Stability		
Storage Temperature	2-8°C	<a href="#">[2]</a>

## Experimental Protocols

This section provides detailed methodologies for key applications of **NIR-797 isothiocyanate**.

### Antibody Conjugation

This protocol describes the covalent labeling of antibodies with **NIR-797 isothiocyanate**. The isothiocyanate group reacts with primary amines (e.g., lysine residues) on the antibody to form a stable thiourea bond.

Materials:

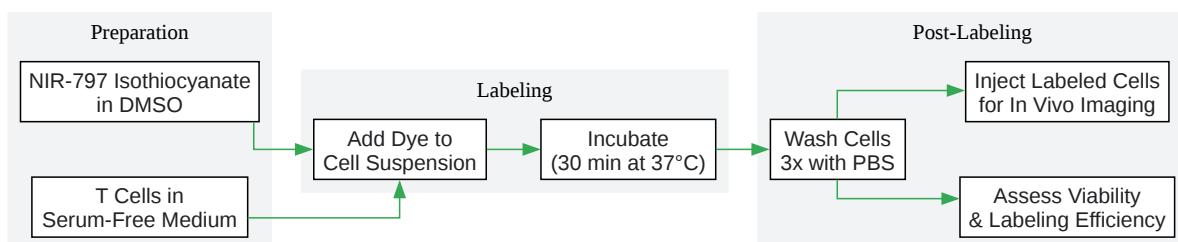
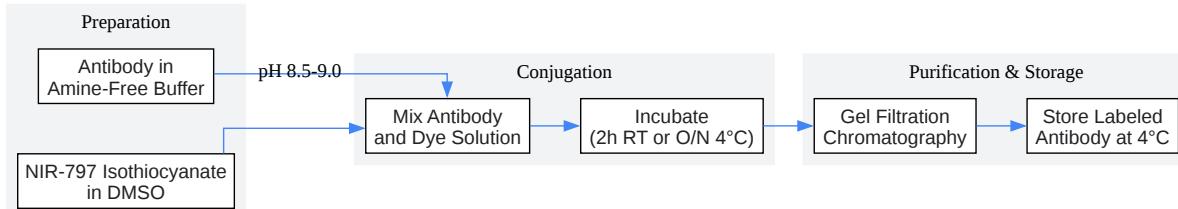
- Antibody solution (1-10 mg/mL in amine-free buffer, e.g., PBS)
- NIR-797 isothiocyanate**

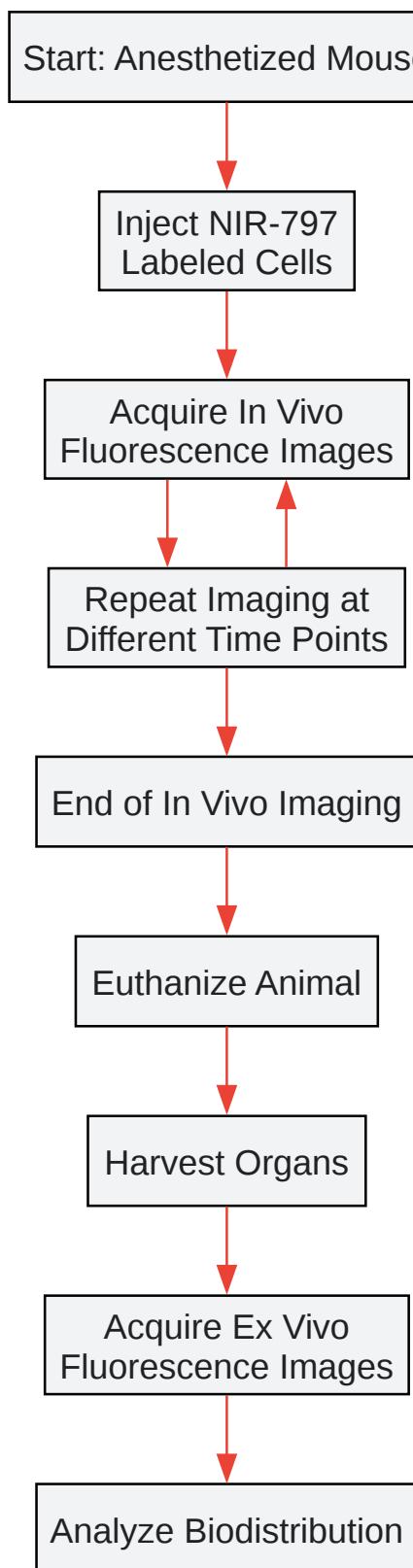
- Anhydrous Dimethyl Sulfoxide (DMSO)
- 0.1 M Sodium Bicarbonate buffer (pH 8.5-9.0)
- Gel filtration column (e.g., Sephadex G-25)
- Phosphate Buffered Saline (PBS), pH 7.4

Procedure:

- Antibody Preparation: Dialyze the antibody solution against 0.1 M sodium bicarbonate buffer (pH 8.5-9.0) overnight at 4°C to remove any amine-containing preservatives and to adjust the pH for optimal conjugation.
- Dye Preparation: Immediately before use, dissolve **NIR-797 isothiocyanate** in anhydrous DMSO to a concentration of 10 mg/mL.
- Conjugation Reaction:
  - Slowly add the **NIR-797 isothiocyanate** solution to the antibody solution while gently stirring. A typical starting molar ratio of dye to antibody is 10:1 to 20:1. The optimal ratio should be determined empirically for each antibody.
  - Incubate the reaction mixture for 2 hours at room temperature or overnight at 4°C, protected from light.
- Purification:
  - Separate the labeled antibody from unconjugated dye using a gel filtration column pre-equilibrated with PBS (pH 7.4).
  - The first colored fraction to elute will be the NIR-797-labeled antibody.
- Characterization:
  - Determine the degree of labeling (DOL) by measuring the absorbance of the conjugate at 280 nm (for protein) and 795 nm (for NIR-797).

- Storage: Store the purified conjugate at 4°C, protected from light. For long-term storage, add a cryoprotectant such as glycerol and store at -20°C.



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## References

- 1. NIR-797-isothiocyanate, Near-infrared fluorescent dye (CAS 152111-91-6) | Abcam [abcam.com]
- 2. NIR-797 isothiocyanate fluorescence, = 70 coupling to amines 152111-91-6 [sigmaaldrich.com]
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